

Application Notes and Protocols for Purifying Recombinant Numb Protein

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Compound of Interest

Compound Name: *numb protein*

CAS No.: 126805-88-7

Cat. No.: B1180201

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Numb is a critical intracellular protein involved in cell fate determination, particularly during neurogenesis, through its role as an inhibitor of the Notch signaling pathway.^{[1][2]} It functions by promoting the endocytosis and degradation of the Notch receptor, thereby preventing the translocation of the Notch intracellular domain (NICD) to the nucleus and subsequent target gene transcription.^{[1][2]} The purification of recombinant **Numb protein** is essential for a variety of in vitro studies, including structural analysis, protein-protein interaction assays, and drug screening. These application notes provide detailed protocols for the expression and purification of recombinant **Numb protein** using Glutathione S-transferase (GST) and polyhistidine (His) affinity tags in an E. coli expression system.

Data Presentation

Table 1: Typical Yield and Purity of Recombinant Numb Protein

Purification Step	Tag	Typical Yield (mg/L of culture)	Purity (%)	Notes
Affinity Chromatography	GST	5 - 15	>85%	Yield can vary significantly based on expression levels and protein solubility.
His	3 - 10	>80%	Lower yield can sometimes be attributed to protein precipitation or lower binding affinity.	
Ion Exchange Chromatography	GST/His	2 - 8	>95%	Used as a polishing step to remove remaining contaminants.
Size Exclusion Chromatography	GST/His	1 - 5	>98%	Final polishing step to remove aggregates and ensure a homogenous protein sample.

Table 2: Buffer Compositions for GST-Tagged Numb Purification

Buffer	Composition	pH	Notes
Lysis Buffer	50 mM Tris-HCl, 150 mM NaCl, 1 mM EDTA, 1 mM DTT, 1% Triton X-100, Protease Inhibitor Cocktail	8.0	DTT is added to maintain a reducing environment. Triton X-100 aids in solubilizing the protein.
Wash Buffer	50 mM Tris-HCl, 150 mM NaCl, 1 mM DTT	8.0	
Elution Buffer	50 mM Tris-HCl, 150 mM NaCl, 10 mM Reduced Glutathione, 1 mM DTT	8.0	Reduced glutathione is the competing agent for elution.

Table 3: Buffer Compositions for His-Tagged Numb Purification

Buffer	Composition	pH	Notes
Lysis Buffer	50 mM Sodium Phosphate, 300 mM NaCl, 10 mM Imidazole, 1 mM DTT, 1% Triton X-100, Protease Inhibitor Cocktail	8.0	Low concentration of imidazole reduces non-specific binding.
Wash Buffer	50 mM Sodium Phosphate, 300 mM NaCl, 20 mM Imidazole, 1 mM DTT	8.0	Increased imidazole concentration for more stringent washing.
Elution Buffer	50 mM Sodium Phosphate, 300 mM NaCl, 250 mM Imidazole, 1 mM DTT	8.0	High concentration of imidazole for efficient elution.

Experimental Protocols

Protocol 1: Expression of Recombinant Numb Protein in *E. coli*

- Transformation: Transform competent *E. coli* cells (e.g., BL21(DE3)) with the expression vector containing the Numb gene fused to either a GST or His tag.
- Starter Culture: Inoculate a single colony into 50 mL of LB medium containing the appropriate antibiotic and grow overnight at 37°C with shaking.
- Large-Scale Culture: Inoculate 1 L of LB medium with the overnight culture and grow at 37°C with shaking until the optical density at 600 nm (OD₆₀₀) reaches 0.6-0.8.
- Induction: Induce protein expression by adding Isopropyl β-D-1-thiogalactopyranoside (IPTG) to a final concentration of 0.1-1 mM.
- Expression: Continue to grow the culture at a reduced temperature (e.g., 18-25°C) for 16-20 hours to enhance protein solubility.
- Harvesting: Harvest the cells by centrifugation at 5,000 x g for 15 minutes at 4°C. The cell pellet can be stored at -80°C until further use.

Protocol 2: Purification of GST-Tagged Numb Protein

- Cell Lysis: Resuspend the cell pellet in 20-30 mL of ice-cold Lysis Buffer (Table 2) per liter of culture. Lyse the cells by sonication on ice.
- Clarification: Centrifuge the lysate at 15,000 x g for 30 minutes at 4°C to pellet cell debris. Collect the supernatant containing the soluble protein.
- Affinity Chromatography:
 - Equilibrate a Glutathione-Sepharose column with Lysis Buffer.
 - Load the clarified lysate onto the column.
 - Wash the column with 10-20 column volumes of Wash Buffer (Table 2).

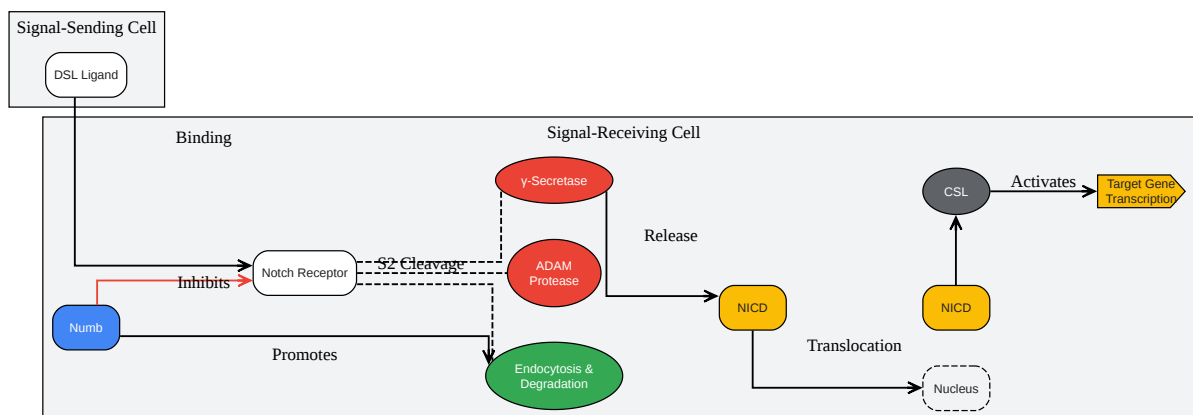
- Elute the GST-**Numb protein** with 5-10 column volumes of Elution Buffer (Table 2). Collect fractions and analyze by SDS-PAGE.
- Optional: Tag Cleavage: If required, the GST tag can be cleaved using a site-specific protease (e.g., PreScission Protease or Thrombin) according to the manufacturer's instructions. The cleaved tag can then be removed by passing the sample back over the Glutathione-Sepharose column.
- Polishing Steps (Optional): For higher purity, the eluted protein can be further purified by ion exchange or size exclusion chromatography.

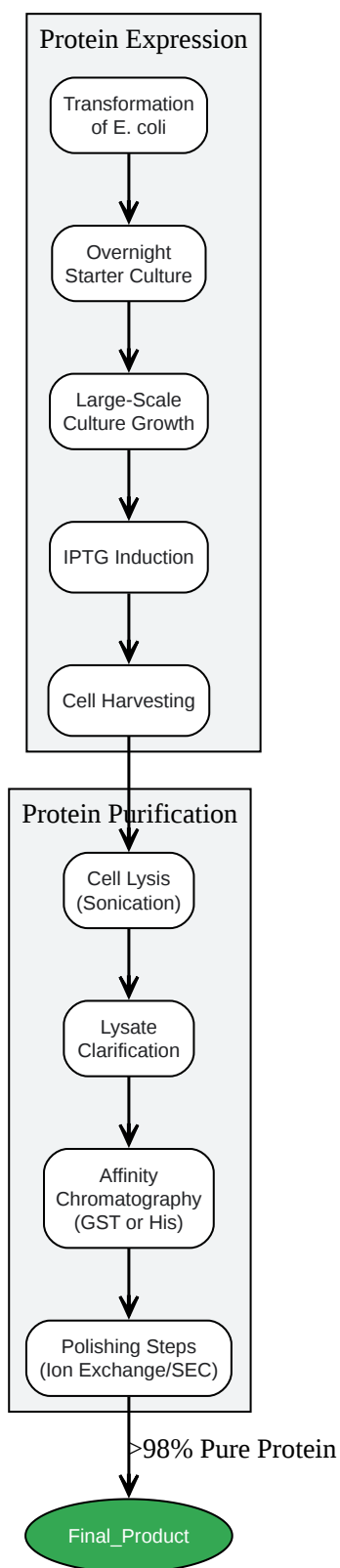
Protocol 3: Purification of His-Tagged Numb Protein

- Cell Lysis: Resuspend the cell pellet in 20-30 mL of ice-cold Lysis Buffer (Table 3) per liter of culture. Lyse the cells by sonication on ice.
- Clarification: Centrifuge the lysate at 15,000 x g for 30 minutes at 4°C to pellet cell debris. Collect the supernatant.
- Affinity Chromatography:
 - Equilibrate a Ni-NTA (Nickel-Nitrilotriacetic Acid) column with Lysis Buffer.
 - Load the clarified lysate onto the column.
 - Wash the column with 10-20 column volumes of Wash Buffer (Table 3).
 - Elute the His-**Numb protein** with 5-10 column volumes of Elution Buffer (Table 3). Collect fractions and analyze by SDS-PAGE.
- Polishing Steps (Optional): For higher purity, the eluted protein can be further purified by ion exchange or size exclusion chromatography.

Visualizations

Numb-Notch Signaling Pathway





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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Notch signaling pathway - Wikipedia \[en.wikipedia.org\]](#)
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